

Azosulfamide: A Technical Overview of its Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azosulfamide

Cat. No.: B1666504

[Get Quote](#)

Azosulfamide, a dark red crystalline azo compound, is recognized for its antibacterial effects, similar to those of sulfanilamide.[1] This document provides a concise technical summary of its theoretical molecular weight and chemical formula, intended for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular properties of **Azosulfamide** are summarized below. This data is essential for a variety of research and development applications, including analytical method development, dosage calculations, and understanding its stoichiometric relationships in chemical reactions.

Property	Value
Molecular Formula	$C_{18}H_{14}N_4Na_2O_{10}S_3$ [2][3]
Theoretical Molecular Weight	588.48 g/mol [2] or 588.5 g/mol [3]
CAS Number	133-60-8[2][4]

The elemental composition of **Azosulfamide** is as follows: Carbon (36.74%), Hydrogen (2.40%), Nitrogen (9.52%), Sodium (7.81%), Oxygen (27.19%), and Sulfur (16.34%).[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. merriam-webster.com [merriam-webster.com]
- 2. medkoo.com [medkoo.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Azosulfamide - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Azosulfamide: A Technical Overview of its Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666504#azosulfamide-theoretical-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com